

Application Notes & Protocols: Utilizing Ampiclox for Enhanced Bacterial Selection

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Compound of Interest

Compound Name: Ampiclox

Cat. No.: B605498

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Introduction

Antibiotic selection is a cornerstone of molecular cloning, enabling the isolation of bacteria that have successfully incorporated a plasmid containing a gene of interest and a corresponding antibiotic resistance marker. Ampicillin is a widely used selection agent; however, its efficacy can be compromised by the secretion of β -lactamase enzymes by transformed bacteria. This enzyme degrades ampicillin in the surrounding medium, permitting the growth of non-transformed "satellite" colonies, which can complicate downstream screening.^{[1][2]}

Ampiclox, a combination antibiotic containing ampicillin and cloxacillin, presents a potential solution to this issue.^{[3][4][5]} While primarily a clinical formulation, its components are well-characterized. Ampicillin inhibits bacterial cell wall synthesis, while cloxacillin, a β -lactamase-resistant penicillin, is not inactivated by many staphylococcal β -lactamases.^{[6][7][8]} This synergistic action can provide a more stringent selection environment, effectively reducing or eliminating the growth of satellite colonies and ensuring the selection of true transformants.^[9]

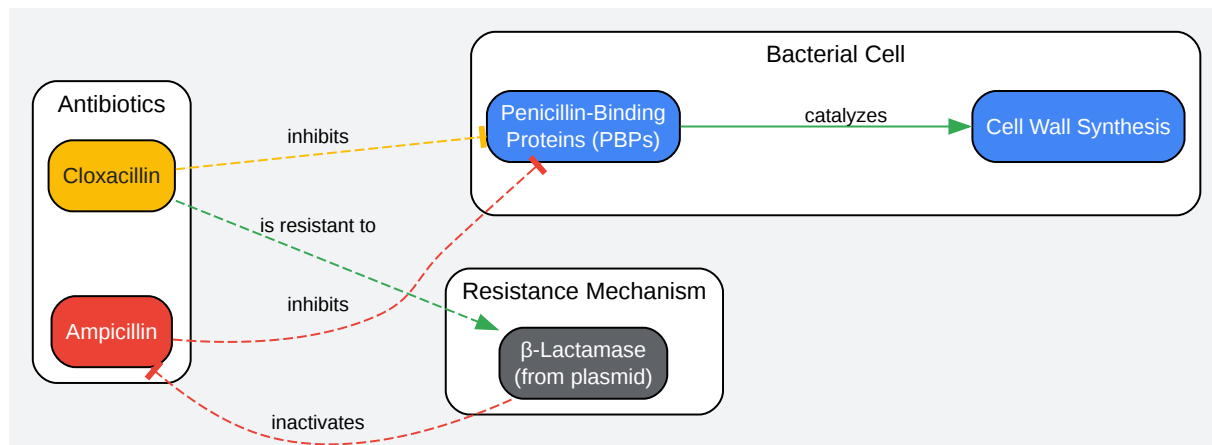
Mechanism of Action

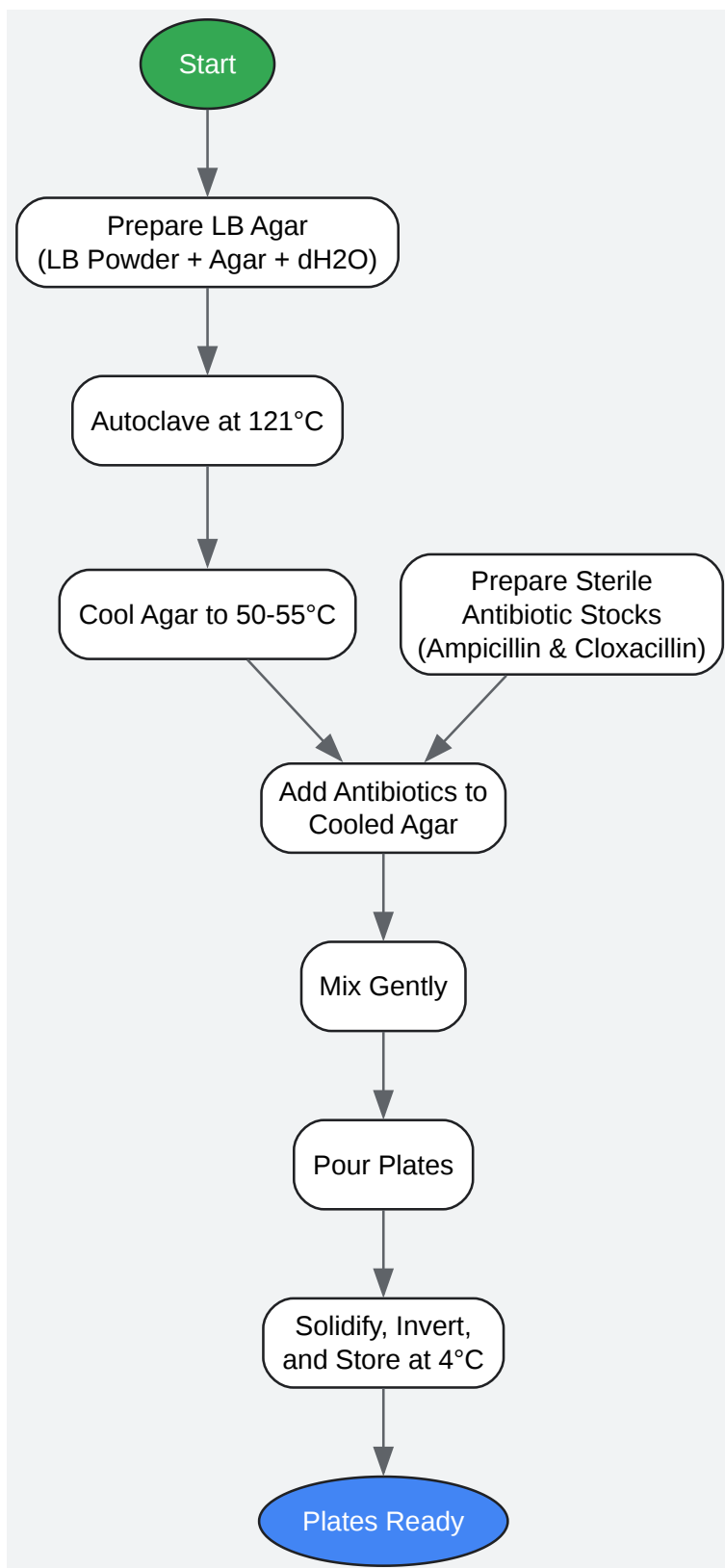
The efficacy of **Ampiclox** in selective media hinges on the dual action of its components:

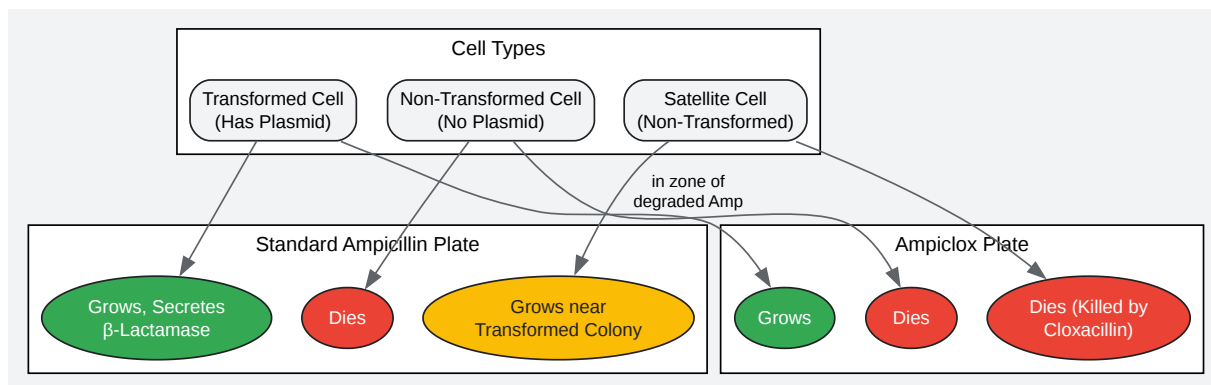
- Ampicillin: This β -lactam antibiotic targets and inhibits penicillin-binding proteins (PBPs), which are essential enzymes for the synthesis of the bacterial cell wall.^{[4][10]} Inactivation of

PBPs leads to a weakened cell wall and eventual cell lysis.[4] Plasmids used in transformation often carry the bla gene, which encodes for β -lactamase, an enzyme that hydrolyzes the β -lactam ring of ampicillin, rendering it ineffective.[2][11]

- Cloxacillin: As a penicillinase-resistant antibiotic, cloxacillin also targets PBPs to inhibit cell wall synthesis.[6] Crucially, it is largely unaffected by the β -lactamase enzymes that degrade ampicillin.[6][7][8] Its presence in the media serves two purposes: it can directly kill non-transformed, ampicillin-susceptible bacteria, and it helps to suppress the growth of satellite colonies that would otherwise survive in the "cleared" zone of degraded ampicillin around a true transformant. The combination of ampicillin and cloxacillin creates a synergistic effect, enhancing the bactericidal activity against a broad spectrum of bacteria.[6][9]







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